

# Personal protective equipment for handling Dapagliflozin impurity A

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## Compound of Interest

Compound Name: Dapagliflozin impurity A

Cat. No.: B12369943

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## Essential Safety and Handling Guide for Dapagliflozin Impurity A

This guide provides crucial safety and logistical information for the handling and disposal of **Dapagliflozin impurity A**, tailored for researchers, scientists, and drug development professionals. The following procedural steps and data are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

## Hazard Identification and Classification

**Dapagliflozin impurity A** is classified as a hazardous substance. Below is a summary of its hazard statements and corresponding classifications.

Hazard Statement	Classification	Hazard Pictograms	Signal Word
H302 - Harmful if swallowed	Acute toxicity (oral), Category 4	GHS07	Danger
H319 - Causes serious eye irritation	Serious eye damage/eye irritation, Category 2	GHS07	Danger
H360D - May damage the unborn child	Reproductive toxicity, Category 1B	GHS08	Danger
H362 - May cause harm to breast-fed children	Reproductive toxicity, Additional category, Effects on or via lactation	GHS08	Danger
H372 - Causes damage to organs through prolonged or repeated exposure	Specific target organ toxicity – Repeated exposure, Category 1	GHS08	Danger

GHS07: Exclamation mark, GHS08: Health hazard<sup>[1]</sup>

## Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to PPE guidelines and engineering controls is mandatory when handling **Dapagliflozin impurity A** to minimize exposure and ensure personal safety.<sup>[1][2]</sup>

## Recommended Personal Protective Equipment

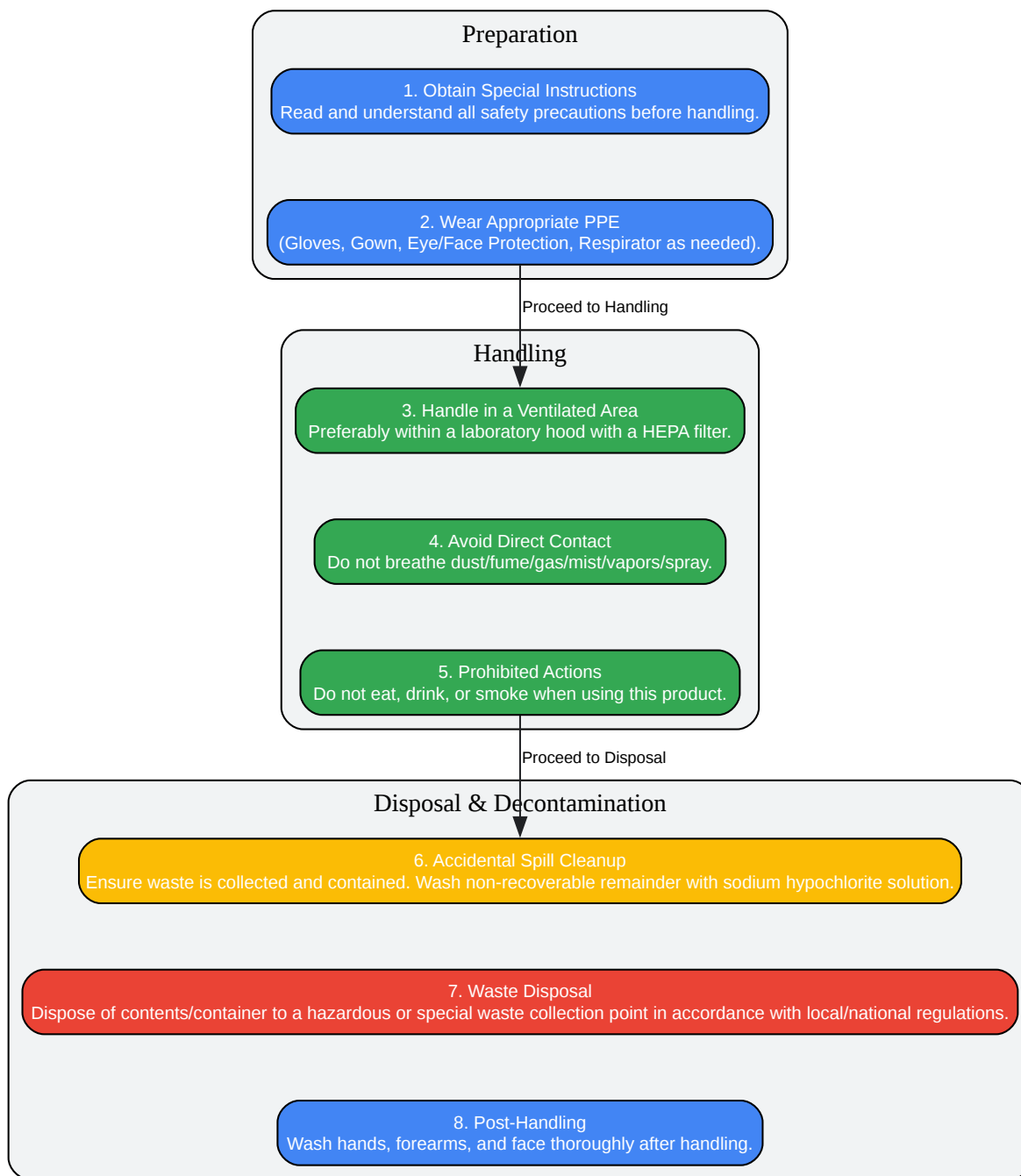
PPE Category	Specification	Rationale
Hand Protection	Wear protective gloves. Nitrile or neoprene gloves are recommended.[3][4]	To prevent skin contact.
Eye/Face Protection	Wear safety goggles with side-shields or a face shield.[2]	To protect eyes from splashes and dust.[2]
Skin and Body Protection	Wear a disposable gown or a clean lab coat.[4] Impervious clothing is recommended.[2] For hazardous drugs, a disposable gown made of polyethylene-coated polypropylene or other laminate materials is suggested.[4]	To prevent contamination of personal clothing and skin.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.[2] N95 and surgical masks are commonly used in cleanroom environments.[3]	To prevent inhalation of harmful particles.

## Engineering Controls

Control Type	Specification	Rationale
Ventilation	Handle in a well-ventilated area. <a href="#">[2]</a>	To reduce the concentration of airborne contaminants.
Local Exhaust Ventilation	Use only in an exhaust booth with an integrated air filter, such as a laboratory hood. A High-Efficiency Particulate Air (HEPA) filter is recommended. <a href="#">[1]</a>	To capture contaminants at the source and prevent their release into the laboratory environment.
Safety Stations	Ensure an accessible safety shower and eye wash station are available. <a href="#">[2]</a>	To provide immediate decontamination in case of accidental exposure.

## Standard Operating Procedure for Handling and Disposal

The following workflow outlines the essential steps for safely handling and disposing of **Dapagliflozin impurity A**.



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Caption: Workflow for Safe Handling and Disposal of **Dapagliflozin Impurity A**.

## Detailed Protocols

### First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Call a POISON CENTRE or doctor if you feel unwell.[1] Rinse mouth.[1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists: Get medical advice/attention.[1]
Skin Contact	Wipe off as much as possible with a clean, soft, absorbent material.[1] Wash with plenty of water and detergent.[1]
Inhalation	Move to fresh air.[1] Allow the affected person to breathe fresh air.[1]

### Spill and Leak Procedures

- Personal Precautions: Wear suitable protective clothing, gloves, and eye or face protection.  
[1] Avoid breathing vapors, mist, dust, or gas.[2] Evacuate personnel to safe areas.[2]
- Containment: Ensure waste is collected and contained.[1]
- Cleaning: Clean the area thoroughly. Wash the non-recoverable remainder with a sodium hypochlorite solution.[1] For solutions, absorb with a finely-powdered liquid-binding material like diatomite.[2] Decontaminate surfaces and equipment by scrubbing with alcohol.[2]
- Disposal: Dispose of contaminated material according to local regulations for hazardous waste.[2]

### Storage and Disposal Plan

- Storage: Store locked up in a well-ventilated room.[1]

- Disposal: Dispose of contents and container to a hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.[1] Do not dispose of down the drain or in regular trash.[5]

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